

Application Note: Selective Oxidation of 4,4-Dimethoxybutan-2-ol

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Compound of Interest

Compound Name: 4,4-Dimethoxybutan-2-ol

Cat. No.: B042899

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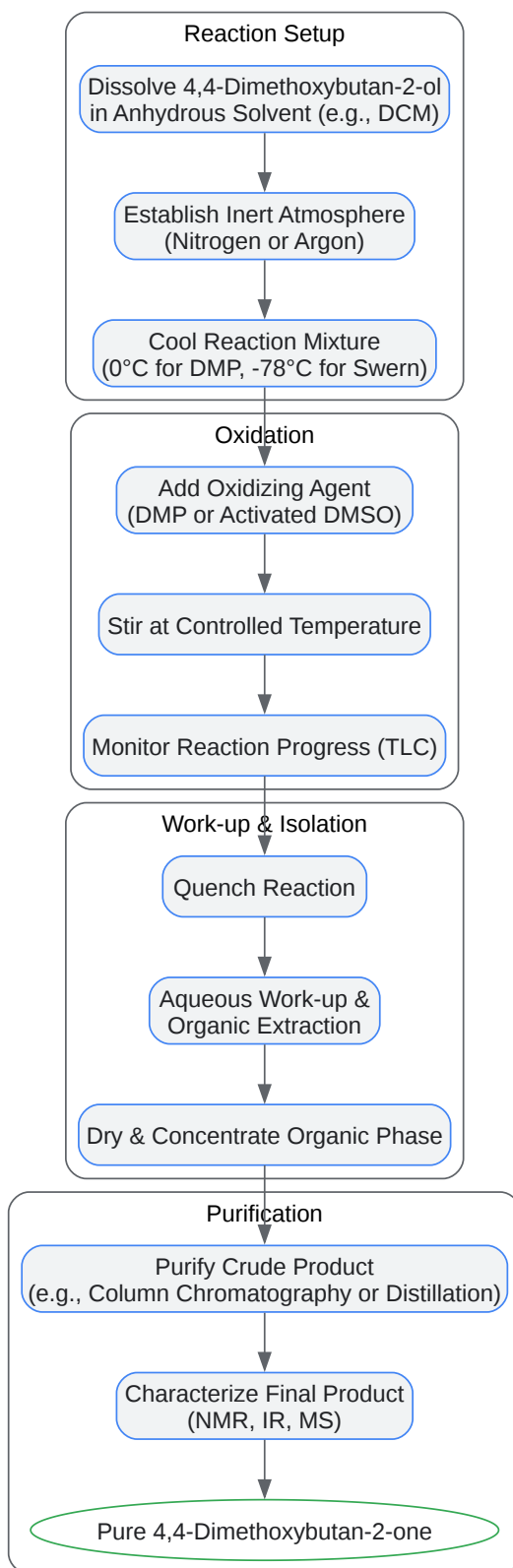
Introduction The oxidation of secondary alcohols to ketones is a fundamental transformation in organic synthesis. 4,4-Dimethoxybutan-2-one, also known as acetylacetaldehyde dimethyl acetal, is a valuable intermediate in the synthesis of pharmaceuticals, such as the antiretroviral drug Nevirapine, and agrochemicals.[1] The synthesis of this ketone from its corresponding secondary alcohol, **4,4-Dimethoxybutan-2-ol**, requires careful selection of an oxidizing agent to avoid the cleavage of the acid-sensitive dimethyl acetal functional group. This document provides detailed protocols for two highly effective and mild oxidation methods: the Dess-Martin Periodinane (DMP) oxidation and the Swern oxidation.

Method Selection Standard acidic oxidizing agents, such as those based on chromic acid (e.g., Jones reagent), are unsuitable for this transformation as they would likely hydrolyze the acetal.[2] Therefore, methods that operate under neutral or basic conditions are preferred.

- **Dess-Martin Periodinane (DMP) Oxidation:** This method utilizes a hypervalent iodine compound that is highly selective for the oxidation of primary and secondary alcohols.[3][4] The reaction is performed under mild, neutral conditions at room temperature, exhibits high functional group tolerance, and typically results in high yields with a simple work-up.[5][6]
- **Swern Oxidation:** This technique uses dimethyl sulfoxide (DMSO) activated by oxalyl chloride, followed by the addition of a hindered organic base like triethylamine.[7][8] It is renowned for its mild reaction conditions (typically -78 °C), which preserves sensitive functional groups, and avoids the use of toxic heavy metals.[9][10][11]

Both protocols offer reliable pathways to the desired product, 4,4-Dimethoxybutan-2-one, in high purity and yield.

Experimental Workflow



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